

An In-depth Technical Guide to 2-Ethoxyphenol (CAS 94-71-3)

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Compound of Interest

Compound Name: 2-Ethoxyphenol

Cat. No.: B1204887

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Ethoxyphenol** (CAS 94-71-3), a versatile aromatic ether with significant applications in the pharmaceutical, flavor, and fragrance industries. This document consolidates key chemical and physical properties, detailed synthesis protocols, and safety information. Particular emphasis is placed on presenting quantitative data in a structured format and visualizing experimental workflows to aid researchers in their understanding and application of this compound.

Chemical and Physical Properties

2-Ethoxyphenol, also known as guaethol or pyrocatechol monoethyl ether, is a phenolic compound characterized by an ethoxy group at the 2-position of the phenol ring.^{[1][2]} It is a low-melting solid or a clear, colorless to slightly yellow liquid at room temperature.^{[3][4]}

Identifiers and General Properties

Property	Value	Reference(s)
CAS Number	94-71-3	[5]
Molecular Formula	C8H10O2	
Molecular Weight	138.16 g/mol	
Synonyms	Guaethol, o-Ethoxyphenol, Pyrocatechol monoethyl ether, 1-Hydroxy-2-ethoxybenzene	
Appearance	Colorless to off-white solid (<20°C), Colorless to slightly yellow clear liquid (>25°C)	
Odor Profile	Phenolic, sweet, vanilla, smoky, spicy, woody, medicinal, balsamic	

Physical and Chemical Data

Property	Value	Reference(s)
Melting Point	20-25 °C	
Boiling Point	216-217 °C	
Density	1.09 g/mL at 25 °C	
Refractive Index (n _{20/D})	1.529	
Flash Point	91 °C (closed cup)	
Vapor Pressure	0.1321 hPa @ 20°C; 0.2021 hPa @ 25°C	
Water Solubility	9 g/L	
logP (Octanol/Water Partition Coefficient)	1.7	

Synthesis of 2-Ethoxyphenol

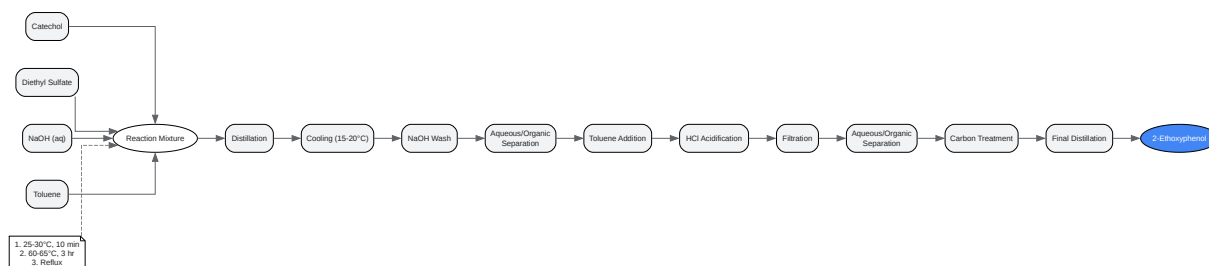
Several methods for the synthesis of **2-Ethoxyphenol** have been reported, primarily involving the monoetherification of catechol. The choice of method often depends on factors such as yield, cost, and environmental considerations.

Catechol and Diethyl Sulfate Method

This method involves the reaction of catechol with diethyl sulfate in the presence of a base.

- To a mixture of toluene (500 ml) and aqueous sodium hydroxide solution, add pyrocatechol (100 gm) and diethyl sulfate (112 gm) at 25-30°C.
- Stir the mixture for 10 minutes.
- Heat the mixture to 60-65°C and stir for 3 hours.
- Further heat the mixture to reflux and then distill off the solvent completely to obtain the product in the distillate.
- Cool the distillate to 15-20°C.
- Add aqueous sodium hydroxide solution to the cooled mixture and stir for 15 minutes.
- Separate the aqueous layer from the organic layer.
- Add toluene (400 ml) to the aqueous layer and cool to 15-20°C.
- Slowly treat the mixture with aqueous hydrochloric acid and stir for 15 minutes at 15-20°C.
- Filter the mixture through hyflow.
- Separate the organic layer from the aqueous layer.
- Treat the organic layer with carbon powder and distill off the solvent to obtain the titled product.

The reported yield for this method is 65 gm with a purity of 99.4% as determined by HPLC.



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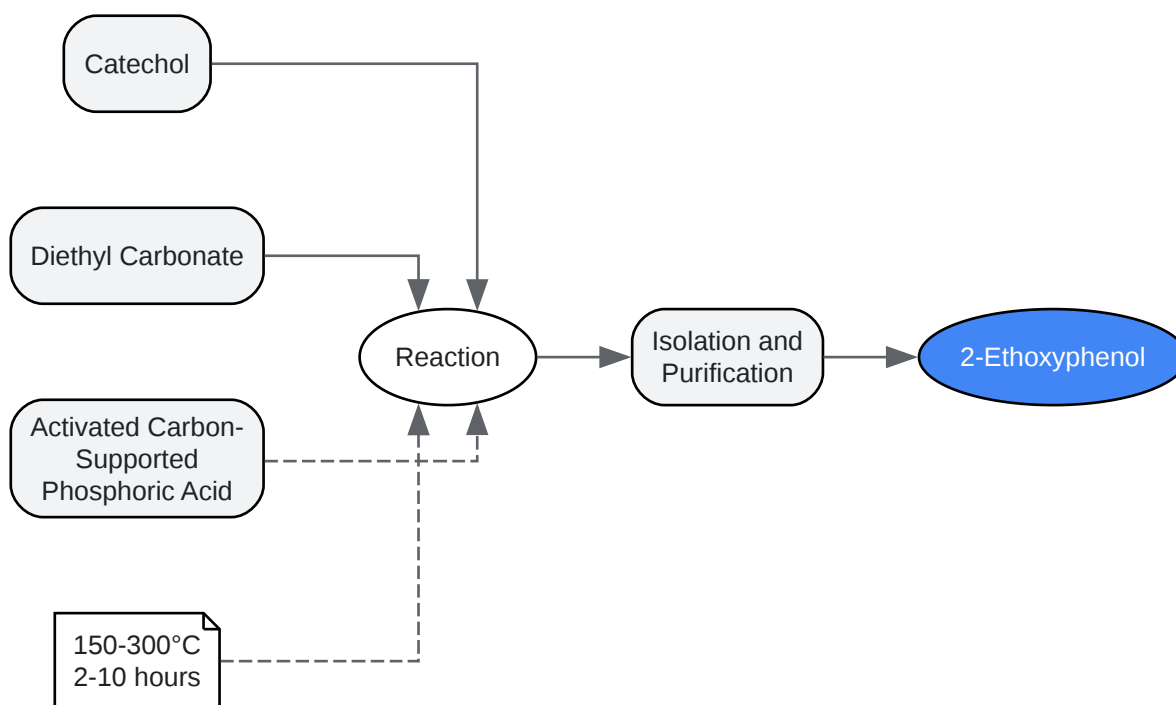
Fig. 1: Synthesis of **2-Ethoxyphenol** from Catechol and Diethyl Sulfate.

Catechol and Diethyl Carbonate Method

This method presents a more environmentally friendly approach using diethyl carbonate as the alkylating agent.

- Prepare an activated carbon-supported phosphoric acid catalyst. This is done by soaking granular activated carbon in a phosphoric acid solution, followed by filtration, washing, and drying.
- In a reaction vessel, combine pyrocatechol and diethyl carbonate in a molar ratio of 1:1 to 1:6 (preferably 1:2 to 1:3).
- Add the activated carbon-supported phosphoric acid catalyst, with the catalyst's weight being 1-15% (preferably 5-10%) of the pyrocatechol's weight.

- Heat the mixture to 150-300°C (preferably 200°C) and stir for 2-10 hours (preferably 5 hours).
- After the reaction is complete, the product can be isolated and purified.



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Fig. 2: Synthesis of **2-Ethoxyphenol** from Catechol and Diethyl Carbonate.

Applications

2-Ethoxyphenol is a significant intermediate in various industrial syntheses and has been utilized in several areas of research.

- **Flavor and Fragrance Industry:** It is used as a flavoring agent in foods such as baked goods, candy, and beverages, imparting a sweet, smoky flavor. It is also an important raw material for the synthesis of ethyl vanillin.
- **Pharmaceutical Intermediate:** **2-Ethoxyphenol** is employed in the synthesis of various pharmaceutical intermediates. Its derivatives are crucial in the creation of biologically active molecules.

- Research Applications:
 - It has been used in studies on the inhibition of oral bacteria by phenolic compounds.
 - It is utilized in research on the inhibition of prostaglandin cyclooxygenase by phenolic compounds.
 - It serves as a reagent for the stereoselective preparation of (arylthiomethyl)morpholines, which act as selective norepinephrine reuptake inhibitors and dual serotonin/norepinephrine reuptake inhibitors.
 - It has been used as a carbon and energy supplement in the growth medium for the bacterium *Rhodococcus rhodochrous*.

Safety and Toxicology

2-Ethoxyphenol requires careful handling due to its potential health hazards.

Hazard Identification

Hazard Statement	Description	Reference(s)
H302	Harmful if swallowed	
H315	Causes skin irritation	
H318	Causes serious eye damage	
H335	May cause respiratory irritation	

Toxicological Data

Test	Result	Species	Reference(s)
LD50, oral	> 2000 mg/kg	Rabbit	

Handling and Storage

- Handling: Avoid contact with skin and eyes, and avoid inhalation of vapor or mist. Keep away from sources of ignition. Use in a well-ventilated area and wear appropriate personal

protective equipment, including gloves, eye protection, and a face shield.

- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.

Spectral Data

While detailed spectra are not provided in this guide, Gas Chromatography-Mass Spectrometry (GC-MS) is a common analytical method for **2-Ethoxyphenol**. The mass spectrum is characterized by a molecular ion peak at m/z 138 and a base peak at m/z 110.

Conclusion

2-Ethoxyphenol (CAS 94-71-3) is a valuable chemical with diverse applications. This guide has provided a consolidated resource for researchers and professionals, detailing its properties, synthesis, applications, and safety considerations. The provided experimental protocols and workflows offer a practical foundation for its synthesis and use in a laboratory setting. Further research into its biological activities and potential therapeutic applications is warranted.

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